

A Technical Guide to the Physical and Chemical Characteristics of Deuterated Prometon

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Compound of Interest

Compound Name: Prometon-d14

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the anticipated physical and chemical characteristics of deuterated prometon. While specific experimental data for deuterated prometon is not extensively available in public literature, this document extrapolates its properties based on the known characteristics of prometon and the well-established principles of kinetic isotope effects. This guide is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by detailing expected physicochemical properties, outlining relevant experimental protocols, and illustrating key conceptual frameworks through diagrams. The inclusion of deuterated analogs of active pharmaceutical ingredients can offer significant advantages in drug metabolism and pharmacokinetic studies.^{[1][2][3][4][5]}

Introduction to Deuterated Compounds

Deuterium (^2H or D) is a stable, non-radioactive isotope of hydrogen, containing one proton and one neutron in its nucleus.^[1] The replacement of hydrogen with deuterium in a molecule, a process known as deuteration or isotopic substitution, can lead to subtle yet significant changes in the compound's physicochemical properties.^[6] This is primarily due to the stronger carbon-deuterium (C-D) bond compared to the carbon-hydrogen (C-H) bond, which can alter reaction rates and metabolic pathways—a phenomenon known as the kinetic isotope effect.^[3]^{[4][7]} Consequently, deuterated compounds are invaluable tools in pharmaceutical research for

enhancing metabolic stability, modifying pharmacokinetic profiles, and serving as internal standards in analytical studies.[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Prometon, a non-selective triazine herbicide, functions by inhibiting photosynthesis.[\[12\]](#)[\[13\]](#) Its deuteration is of interest for metabolic studies, environmental fate analysis, and as a potential internal standard for quantitative assays.

Predicted Physical and Chemical Properties of Deuterated Prometon

The physical and chemical properties of deuterated prometon are expected to be very similar to those of its non-deuterated counterpart.[\[9\]](#)[\[10\]](#) However, some subtle differences are anticipated due to the increased mass and stronger C-D bond. The following tables summarize the known properties of prometon and the predicted properties of its deuterated analog.

Table 1: General and Physicochemical Properties

Property	Prometon (CAS: 1610-18-0)	Deuterated Prometon (Predicted)	Reference
Molecular Formula	C ₁₀ H ₁₉ N ₅ O	C ₁₀ H _{19-x} D _x N ₅ O (where x is the number of deuterium atoms)	[12]
Molecular Weight	225.29 g/mol	Slightly higher than 225.29 g/mol , depending on the degree of deuteration	[12]
Appearance	White crystalline powder/solid	White crystalline powder/solid	[13][14]
Melting Point	118-121 °C	Expected to be very similar to prometon	[14]
Boiling Point	366.8 °C (estimated)	Expected to be very similar to prometon	[14]
Water Solubility	0.75 g/L	Expected to be very similar to prometon	[14]
pKa	4.36 ± 0.41 (Predicted)	Expected to be very similar to prometon	[14]
LogP	2.9 (XLogP3-AA)	Expected to be very similar to prometon	[12]

Table 2: Stability and Reactivity

Property	Prometon	Deuterated Prometon (Predicted)	Reference
Stability	Stable under neutral, slightly acidic, or slightly alkaline conditions at 20 °C. Decomposed by UV irradiation.	Expected to have similar or slightly enhanced stability due to the stronger C-D bonds.	[12]
Hydrolysis	Hydrolyzed by strong acids or alkalis upon warming.	Rate of hydrolysis may be slightly slower due to the kinetic isotope effect.	[12]
Incompatibilities	Incompatible with strong oxidizers.	Incompatible with strong oxidizers.	[14][15]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of deuterated prometon are not readily available. However, established methodologies for the synthesis and analysis of deuterated compounds can be adapted.

Synthesis of Deuterated Prometon

The synthesis of deuterated prometon would likely follow the general synthesis of prometon, but with the introduction of deuterated reagents at appropriate steps.[13] One common method for deuteration is through hydrogen isotope exchange.[2]

General Protocol for Deuteration via Hydrogen-Deuterium Exchange:

- Starting Material: Non-deuterated prometon.
- Deuterium Source: A suitable deuterium source, such as deuterated water (D₂O) or a deuterated solvent, is used.[16]

- **Catalyst:** A catalyst, often a transition metal, may be required to facilitate the exchange of hydrogen for deuterium atoms at specific positions.
- **Reaction Conditions:** The reaction is carried out under controlled temperature and pressure to achieve the desired level of deuteration.
- **Purification:** The deuterated product is purified using standard techniques such as column chromatography or crystallization.
- **Characterization:** The final product is characterized by mass spectrometry and NMR spectroscopy to confirm its identity and determine the extent and location of deuterium incorporation.^[8]

Analytical Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **^1H NMR:** A decrease in the intensity of proton signals at specific chemical shifts will indicate the positions of deuterium substitution.^[17] The addition of a small amount of D_2O can be used to identify exchangeable protons, such as those on amine groups, which will disappear from the spectrum.^{[18][19]}
- **^2H (Deuterium) NMR:** This technique directly detects the deuterium nuclei, providing a spectrum that confirms the presence and chemical environment of the deuterium atoms.^[17]^[20] It is a powerful tool for determining the success of the deuteration reaction.^[21]
- **^{13}C NMR:** While less common for this purpose, it can show subtle changes in the chemical shifts of carbons bonded to deuterium.

Mass Spectrometry (MS):

- **High-Resolution Mass Spectrometry (HRMS):** HRMS is used to determine the exact mass of the deuterated product, which will be higher than that of the non-deuterated compound, confirming the incorporation of deuterium.^[8]
- **Tandem Mass Spectrometry (MS/MS):** Fragmentation analysis can help to locate the position of the deuterium atoms within the molecule.

- Hydrogen-Deuterium Exchange Mass Spectrometry (HDX-MS): This technique can be used to study protein-ligand interactions and conformational dynamics by monitoring the rate of deuterium exchange on the protein backbone in the presence and absence of deuterated prometon.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

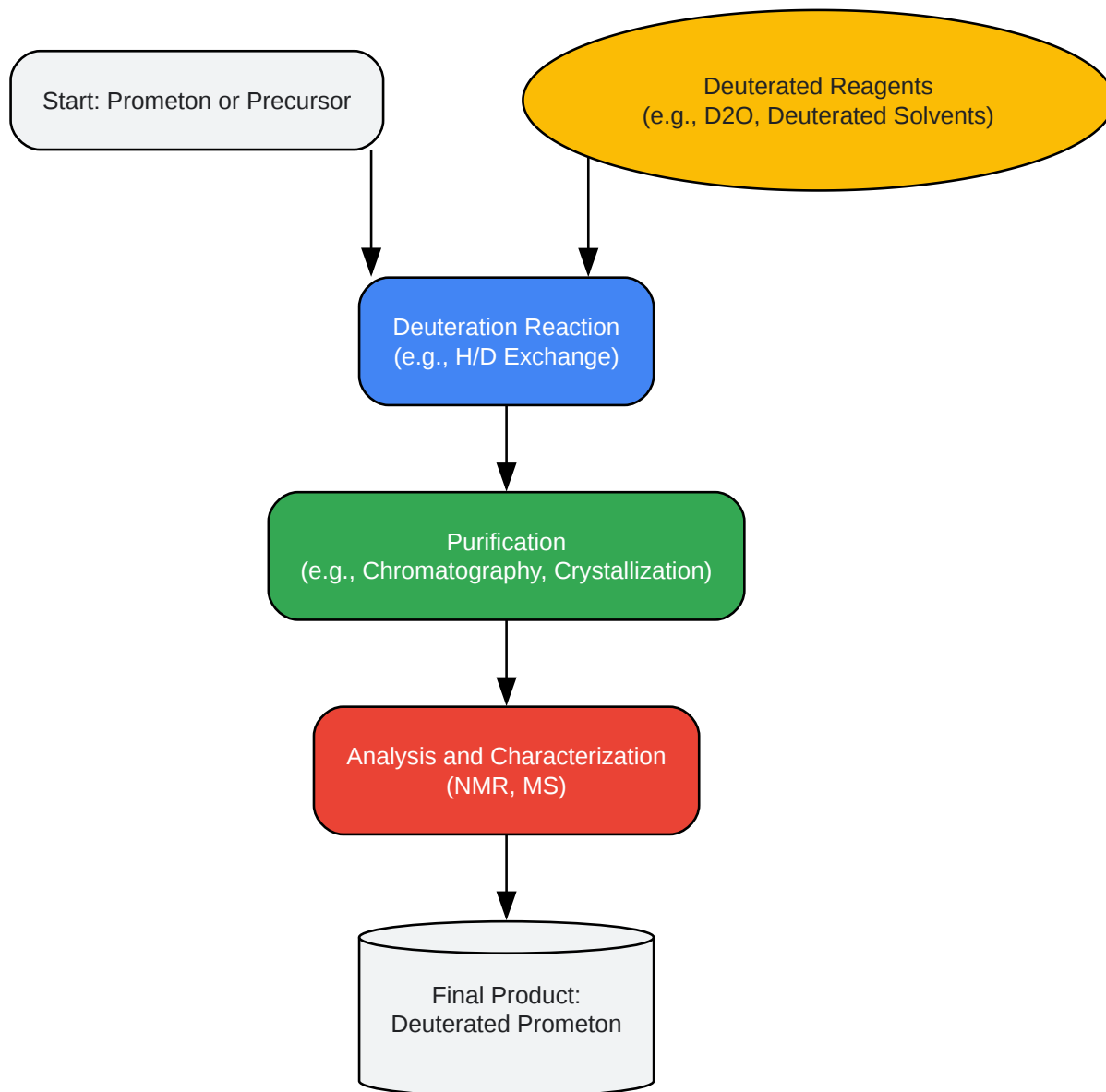
Chromatography:

- Reversed-Phase Liquid Chromatography (RPLC): Deuterated compounds often elute slightly earlier than their non-deuterated counterparts in RPLC due to subtle differences in van der Waals interactions.[\[6\]](#)
- Gas Chromatography (GC): Similar to RPLC, a slight shift in retention time may be observed.

Visualizations

Conceptual Synthesis Workflow for Deuterated Prometon

Conceptual Synthesis Workflow for Deuterated Prometon

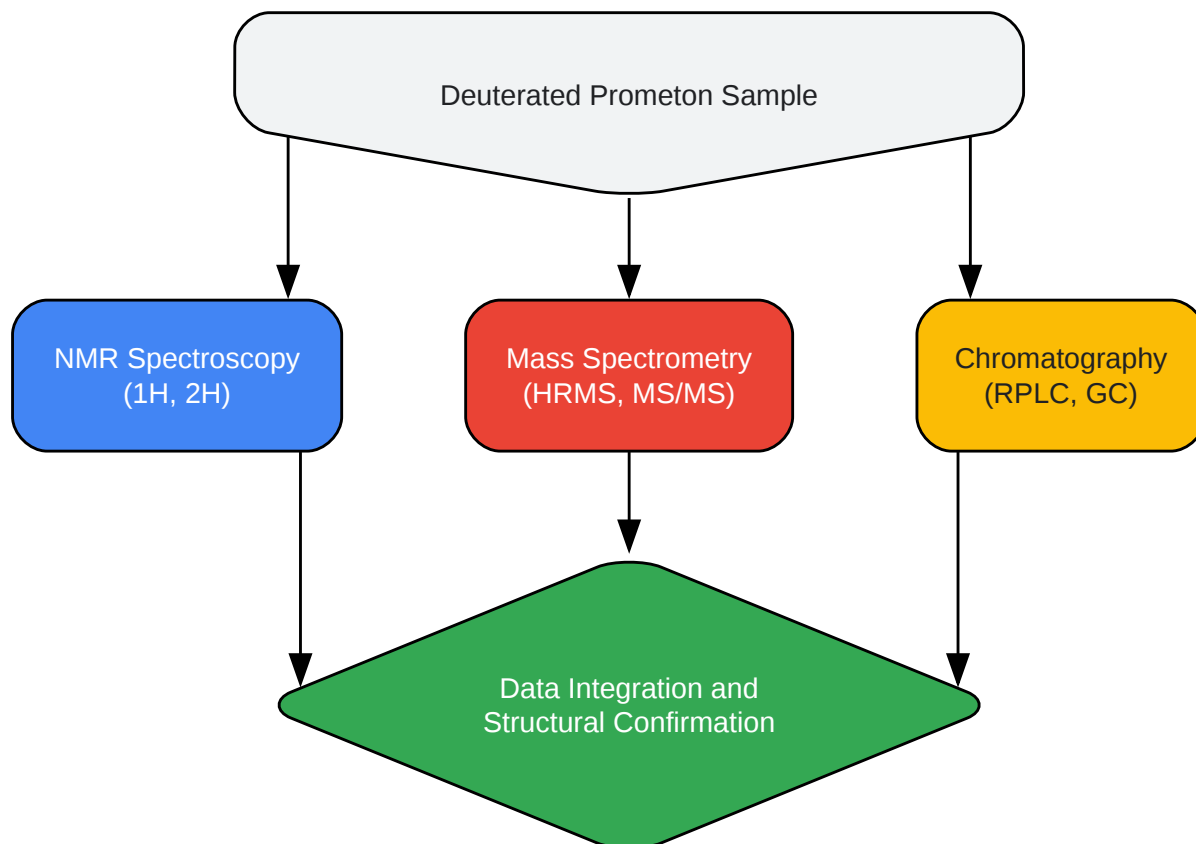


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Caption: A conceptual workflow for the synthesis of deuterated prometon.

Analytical Workflow for Characterization

Analytical Workflow for Deuterated Prometon Characterization

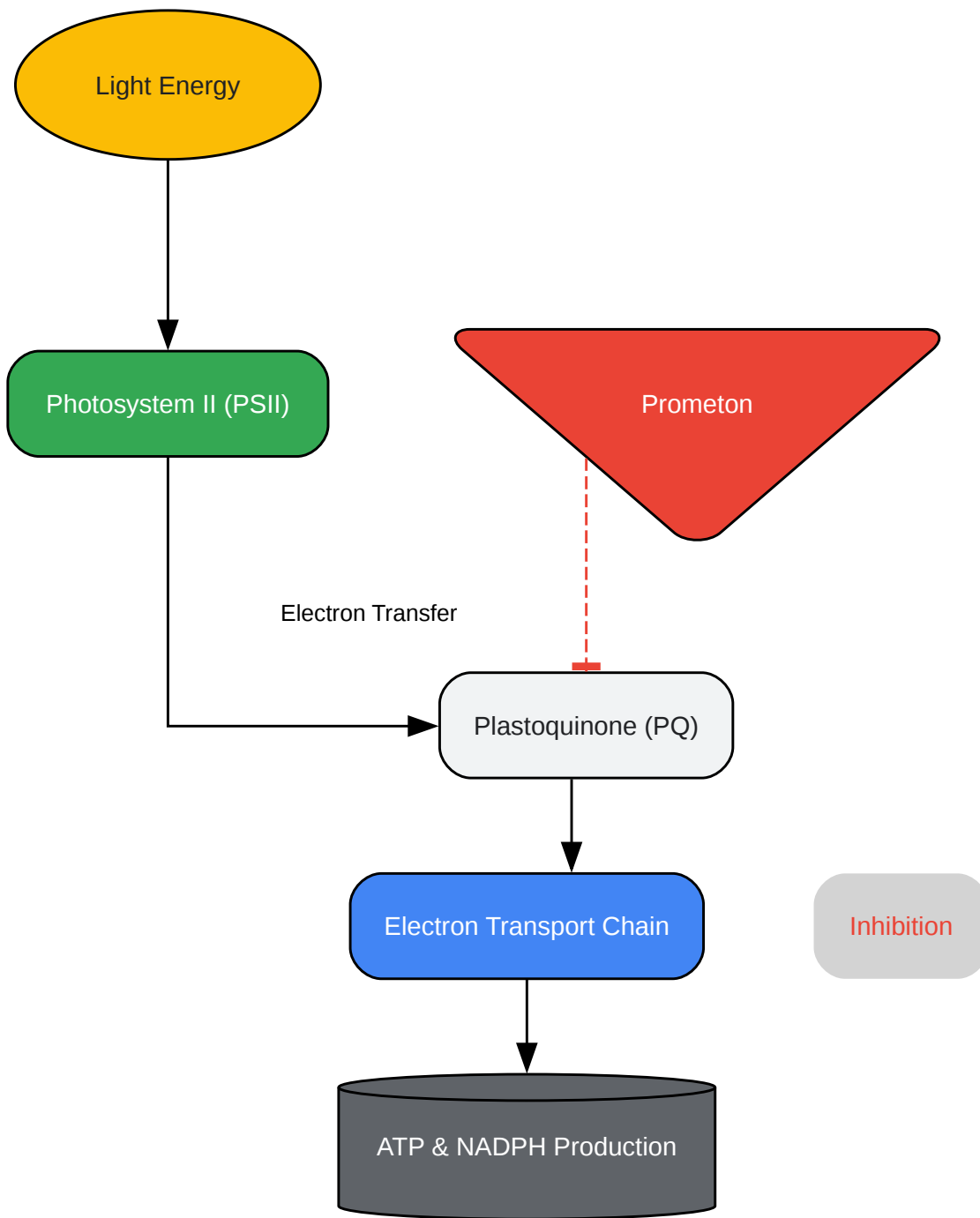


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Caption: A typical analytical workflow for the characterization of deuterated prometon.

Prometon's Mechanism of Action: Inhibition of Photosynthesis

Prometon's Mechanism of Action: Photosystem II Inhibition

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Caption: Prometon inhibits photosynthesis by blocking electron transport in Photosystem II.

Applications in Research and Development

Deuterated prometon can serve several critical functions in scientific research and drug development:

- **Metabolic Stability Studies:** By comparing the metabolic rate of deuterated prometon to its non-deuterated form, researchers can identify the sites of metabolism and quantify the impact of deuteration on metabolic stability.[8]
- **Internal Standard for Quantitative Analysis:** Due to its similar physicochemical properties and distinct mass, deuterated prometon is an ideal internal standard for mass spectrometry-based quantification of prometon in various matrices.[8][9]
- **Environmental Fate and Toxicology Studies:** Deuterated prometon can be used as a tracer to study its degradation pathways and persistence in soil and water systems.[14][15]
- **Elucidation of Reaction Mechanisms:** The kinetic isotope effect can be leveraged to study the mechanisms of chemical and enzymatic reactions involving prometon.[1]

Conclusion

While specific experimental data on the physical and chemical characteristics of deuterated prometon are sparse, a comprehensive understanding can be inferred from the known properties of prometon and the established principles of isotopic labeling. This guide provides a foundational understanding for researchers, outlining the expected properties, adaptable experimental protocols, and key applications. The use of deuterated prometon holds significant potential for advancing research in areas such as environmental science, toxicology, and analytical chemistry. Further empirical investigation is warranted to precisely quantify the physicochemical properties of deuterated prometon and to fully explore its utility in various scientific disciplines.

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